

N-Methylhexylamine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: N-Methylhexylamine

Cat. No.: B1294838

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Abstract

N-Methylhexylamine (CAS No. 35161-70-7) is a secondary amine utilized in various chemical syntheses.[1][2] This guide provides an in-depth overview of its chemical and physical properties, toxicological data, and comprehensive safety and handling protocols. Due to the limited availability of specific toxicological data for **N-Methylhexylamine**, this guide incorporates data from structurally similar compounds, namely n-hexylamine and N-methylcyclohexylamine, to provide a more complete safety profile. All procedures and precautions outlined are intended to ensure the safe handling of this flammable, corrosive, and harmful substance in a laboratory setting.

Chemical and Physical Properties

N-Methylhexylamine is a flammable liquid that is harmful if swallowed and causes severe skin burns and eye damage.[3][4][5] A summary of its key chemical and physical properties is presented below.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₇ N	
Molecular Weight	115.22 g/mol	[4]
CAS Number	35161-70-7	[1]
Appearance	Liquid	
Boiling Point	140-142 °C	[6]
Melting Point	-38 °C	
Flash Point	31 °C (87.8 °F) - closed cup	
Density	0.76 g/mL at 25 °C	[6]
Refractive Index	n ₂₀ /D 1.416	[6]
Solubility	Data not available. Assumed to be slightly soluble in water based on amine characteristics.	

Toxicological Data

Direct quantitative toxicological data for **N-Methylhexylamine** is limited. The Globally Harmonized System (GHS) classifies it as "Acute Toxicity 4, Oral" (Harmful if swallowed) and "Skin Corrosion 1B" (Causes severe skin burns and eye damage).[4][6][7] To provide a more comprehensive understanding of its potential hazards, toxicological data for the analogous compounds n-hexylamine and N-methylcyclohexylamine are summarized below.

Substance	Test Type	Route of Exposure	Species	Value	Source(s)
n-Hexylamine	LD50	Oral	Rat	240 - 670 mg/kg	[8][9][10]
LC50	Inhalation	Rat	< 74.67 mg/L (10 min)	[3][8]	
N-Methylcyclohexylamine	LD50	Oral	Rat	400 - 428 mg/kg	[7][11][12]
LD50	Dermal	Rat	> 400 - 1000 mg/kg	[7][11]	
LC50	Inhalation	Rat	> 22.8 mg/L (8 h)	[7][13]	

Hazard Identification and GHS Classification

N-Methylhexylamine is classified as a hazardous substance. The GHS classification is as follows:

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[4][5][7]
Acute Toxicity, Oral	4	H302: Harmful if swallowed[4][5][7]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[4][5][7]

Signal Word: Danger[6][7]

Hazard Pictograms:

- Flame

- Corrosion
- Exclamation Mark

Experimental Protocols

The following are representative experimental protocols for reactions involving secondary amines like **N-Methylhexylamine**. These are provided as illustrative examples and should be adapted and optimized for specific research needs, always under strict safety protocols.

General Protocol for the Synthesis of a Dithiocarbamate Complex

Dithiocarbamates are versatile ligands that can be synthesized from primary or secondary amines.^{[10][14]}

Materials:

- **N-Methylhexylamine**
- Carbon disulfide (CS₂)
- Sodium hydroxide (NaOH) or other suitable base
- Ethanol or other suitable solvent
- Metal salt (e.g., Cadmium(II) acetate)^[15]

Procedure:

- In a well-ventilated fume hood, dissolve **N-Methylhexylamine** (1 equivalent) in cold ethanol.
- To this solution, add a solution of sodium hydroxide (1 equivalent) in water or ethanol, while maintaining a low temperature (e.g., using an ice bath).
- Slowly add carbon disulfide (1 equivalent) dropwise to the reaction mixture with vigorous stirring. The reaction is often exothermic.

- After the addition is complete, stir the reaction mixture at a low temperature for a specified period to ensure complete formation of the sodium N-methyl-N-hexyldithiocarbamate.
- To this solution, add a solution of the metal salt (e.g., Cadmium(II) acetate, 0.5 equivalents) in water or ethanol dropwise.
- A precipitate of the metal dithiocarbamate complex should form.
- Collect the solid product by filtration, wash with cold ethanol, and dry under vacuum.
- Characterize the product using appropriate analytical techniques (e.g., IR, NMR, elemental analysis).

General Protocol for a Transition Metal-Catalyzed Hydroamination Reaction

N-Methylhexylamine can be used in transition metal-catalyzed hydroamination reactions of vinylarenes.^{[16][17]}

Materials:

- **N-Methylhexylamine**
- Vinylarene (e.g., 2-vinylnaphthalene)
- Palladium catalyst (e.g., $\text{Pd}(\text{O}_2\text{CCF}_3)_4$)
- Ligand (e.g., DPPF)
- Acid co-catalyst (e.g., TfOH)
- Anhydrous, inert solvent (e.g., toluene)

Procedure:

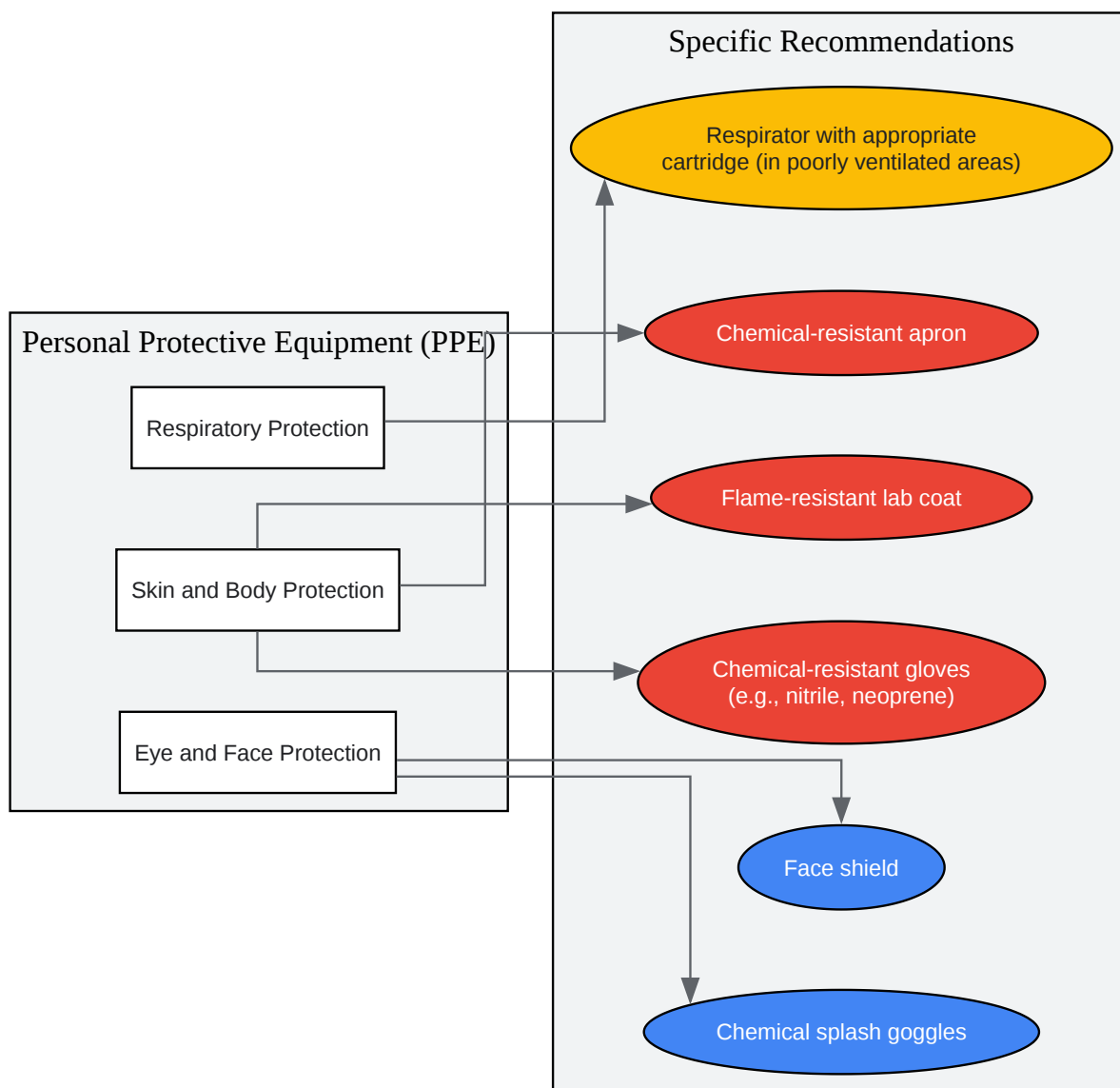
- In a glovebox or under an inert atmosphere, charge a reaction vessel with the palladium catalyst, ligand, and acid co-catalyst.

- Add the anhydrous, inert solvent to the vessel.
- Add the vinylarene to the reaction mixture.
- Finally, add **N-Methylhexylamine** to the reaction mixture.
- Seal the reaction vessel and heat to the desired temperature (e.g., 80-100 °C) for the specified reaction time.
- Monitor the reaction progress by a suitable analytical method (e.g., GC-MS, TLC).
- Upon completion, cool the reaction to room temperature.
- Quench the reaction and perform an appropriate work-up procedure, which may include extraction and washing.
- Purify the product by column chromatography or distillation.
- Characterize the product using appropriate analytical techniques.

Safety and Handling Precautions

Personal Protective Equipment (PPE)

Due to the flammable, corrosive, and toxic nature of **N-Methylhexylamine**, appropriate PPE is mandatory.^{[2][18][19]}



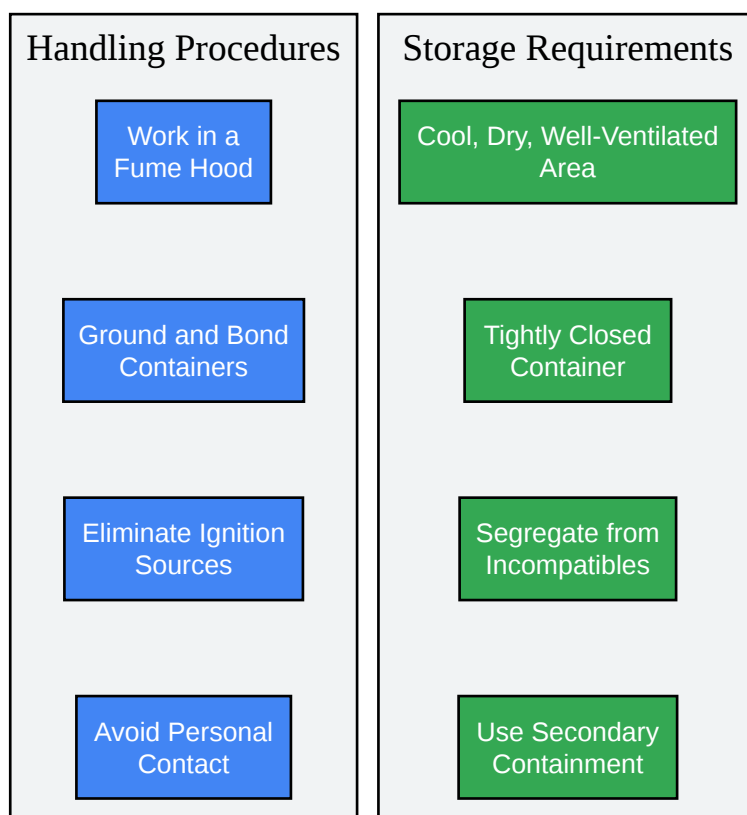
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Caption: Required Personal Protective Equipment for handling **N-Methylhexylamine**.

Handling and Storage

- Always work in a well-ventilated area, preferably within a chemical fume hood.[1][9]
- Use spark-proof tools and explosion-proof equipment due to the flammability hazard.[8][9]

- Ground and bond containers and receiving equipment during transfer to prevent static discharge.[8][20]
- Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mists.[20]
- Keep away from heat, sparks, open flames, and other ignition sources.[20] No smoking.
- Store in a cool, dry, well-ventilated area in a tightly closed container.[5][20]
- Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[3][21]
- Place corrosive flammable liquids in a secondary container before storing them inside a flammable cabinet.[8][9]



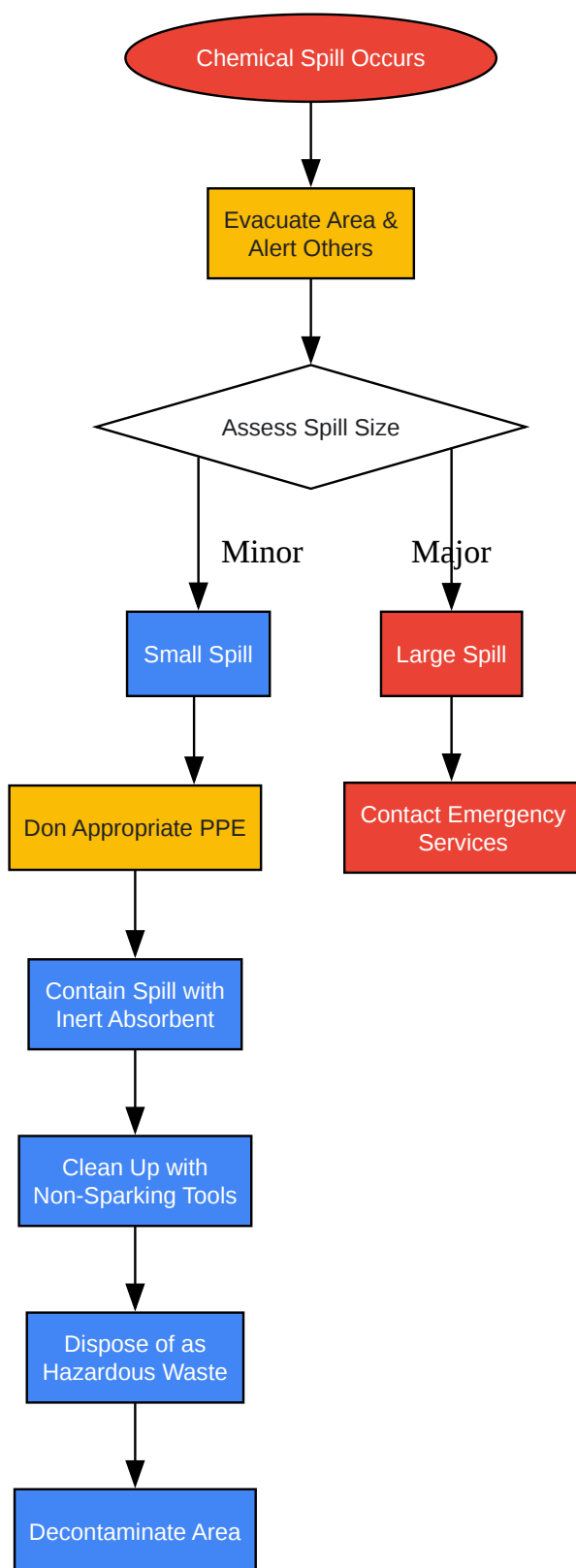
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Caption: Key handling and storage requirements for **N-Methylhexylamine**.

Emergency Procedures

Spill Response:[22][23][24][25]

- Evacuate: Immediately evacuate the spill area and alert others.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Eliminate Ignition Sources: Remove all sources of heat, sparks, and flames.
- Containment: For small spills, contain the spill with an inert absorbent material (e.g., sand, vermiculite). Do not use combustible materials.
- Cleanup: Wearing appropriate PPE, carefully collect the absorbed material into a sealed container for hazardous waste disposal. Use non-sparking tools.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills: For large spills, evacuate the area and contact emergency services.



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Caption: Workflow for responding to a chemical spill of **N-Methylhexylamine**.

First Aid Measures:[21][26][27][28]

- In case of skin contact: Immediately remove all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- If swallowed: Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal Considerations

Dispose of **N-Methylhexylamine** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[29] Do not dispose of down the drain or in regular trash.

Conclusion

N-Methylhexylamine is a valuable chemical intermediate that requires careful handling due to its flammability, corrosivity, and toxicity. By adhering to the safety protocols, utilizing appropriate personal protective equipment, and being prepared for emergencies, researchers can work safely with this compound. This guide serves as a comprehensive resource to facilitate the safe and responsible use of **N-Methylhexylamine** in a professional laboratory setting.

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